

"Spectroscopic data (NMR, IR, Mass Spec) for Disulfide, bis(2-bromoethyl)"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Disulfide, bis(2-bromoethyl)

CAS No.: 1002-40-0

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Spectroscopic Data of Disulfide, bis(2-bromoethyl): A Technical Guide

Introduction

Disulfide, bis(2-bromoethyl), with the chemical formula $C_4H_8Br_2S_2$, is a symmetrical disulfide containing two bromoethyl groups.^[1] Its structure, characterized by a disulfide bond (-S-S-) linking two 2-bromoethyl moieties, makes it a subject of interest in various chemical research areas, including the synthesis of multidentate ligands and as a linker in more complex molecular architectures. This guide provides a comprehensive overview of the spectroscopic data for **disulfide, bis(2-bromoethyl)**, offering researchers, scientists, and drug development professionals a detailed analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics for its unambiguous identification and characterization.

Molecular Structure and Properties

The fundamental properties of **Disulfide, bis(2-bromoethyl)** are summarized in the table below.

Property	Value	Source
IUPAC Name	1-bromo-2-(2-bromoethyldisulfanyl)ethane	PubChem[1]
CAS Number	1002-40-0	PubChem[1]
Molecular Formula	C4H8Br2S2	PubChem[1]
Molecular Weight	280.0 g/mol	PubChem[1]

The molecular structure of **disulfide, bis(2-bromoethyl)** is illustrated in the following diagram:

Caption: Molecular structure of **Disulfide, bis(2-bromoethyl)**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. For **disulfide, bis(2-bromoethyl)**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of the hydrogen and carbon atoms, respectively.

Experimental Protocol for NMR Data Acquisition

A general protocol for acquiring NMR spectra of **disulfide, bis(2-bromoethyl)** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.0$ ppm).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Acquire the spectrum using a standard pulse sequence.
 - Optimize spectral width and number of scans to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - A sufficient number of scans is required due to the low natural abundance of ^{13}C .

Predicted ^1H NMR Spectral Data

Due to the symmetry of the molecule, the ^1H NMR spectrum of **disulfide, bis(2-bromoethyl)** is expected to show two signals, both of which will be triplets due to coupling with the adjacent CH_2 group.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~3.6	Triplet	4H	$-\text{CH}_2\text{-Br}$
~3.1	Triplet	4H	$-\text{S-CH}_2-$

Interpretation:

- The downfield chemical shift of the methylene protons adjacent to the bromine atom (~3.6 ppm) is due to the strong deshielding effect of the electronegative bromine.
- The methylene protons adjacent to the sulfur atom are expected to appear at a slightly upfield position (~3.1 ppm) compared to those next to bromine.
- The triplet multiplicity for both signals arises from the coupling with the two protons on the neighboring carbon atom ($n+1$ rule, where $n=2$).

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum is predicted to show two distinct signals corresponding to the two non-equivalent carbon environments in the molecule.

Chemical Shift (δ , ppm)	Assignment
~38	-S-CH ₂ -
~30	-CH ₂ -Br

Interpretation:

- The carbon atom directly bonded to the sulfur is expected to have a chemical shift of around 38 ppm.
- The carbon atom bonded to the more electronegative bromine atom will be deshielded and is predicted to appear at approximately 30 ppm.

Caption: Predicted NMR correlations for **Disulfide, bis(2-bromoethyl)**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol for IR Data Acquisition

A typical procedure for obtaining an IR spectrum is as follows:

- **Sample Preparation:** A small amount of the liquid sample can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film. Alternatively, an ATR (Attenuated Total Reflectance) accessory can be used.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is commonly used.
- **Data Acquisition:** The spectrum is recorded over the mid-infrared range (typically 4000-400 cm⁻¹).

Predicted IR Spectral Data

The IR spectrum of **disulfide, bis(2-bromoethyl)** is expected to exhibit characteristic absorption bands for C-H, C-S, S-S, and C-Br bonds.

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960-2850	Medium	C-H stretching (alkane)
1450-1400	Medium	C-H bending (scissoring)
700-600	Strong	C-Br stretching
700-600	Weak	C-S stretching
500-400	Weak	S-S stretching

Interpretation:

- The presence of alkane C-H bonds is confirmed by the stretching and bending vibrations in their characteristic regions.
- A strong absorption band in the lower frequency region (700-600 cm⁻¹) is indicative of the C-Br stretching vibration.
- The C-S and S-S stretching vibrations are expected to be weak and appear in the fingerprint region of the spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Experimental Protocol for Mass Spectrometry Data Acquisition

A standard method for obtaining the mass spectrum is:

- **Sample Introduction:** The sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** Electron Ionization (EI) is a common method for generating ions.

- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- Detection: The abundance of each ion is measured, and a mass spectrum is generated.

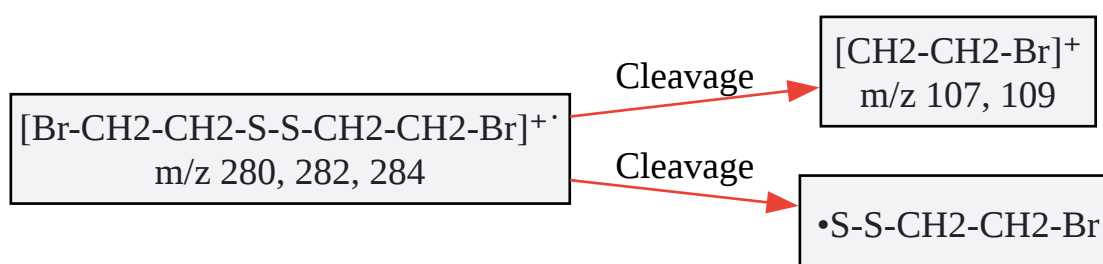
Mass Spectral Data

The mass spectrum of **disulfide, bis(2-bromoethyl)** has been reported in the NIST database. [\[1\]](#)

m/z	Relative Intensity	Assignment
280, 282, 284	Low	Molecular ion peak ($[M]^+$) cluster
107, 109	High	$[\text{CH}_2\text{CH}_2\text{Br}]^+$ fragment

Interpretation:

- The molecular ion peak cluster at m/z 280, 282, and 284 is expected due to the presence of two bromine atoms (isotopes ^{79}Br and ^{81}Br). The relative intensities of these peaks would follow a characteristic pattern for a dibrominated compound.
- The most prominent peaks in the spectrum are observed at m/z 107 and 109. These correspond to the $[\text{CH}_2\text{CH}_2\text{Br}]^+$ fragment, which is formed by the cleavage of the S-CH₂ bond. The two peaks are due to the two isotopes of bromine. The fragmentation pathway is illustrated below.



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Caption: Proposed fragmentation pathway for **Disulfide, bis(2-bromoethyl)** in mass spectrometry.

Conclusion

This technical guide provides a detailed overview of the expected and reported spectroscopic data for **disulfide, bis(2-bromoethyl)**. The predicted ^1H and ^{13}C NMR spectra, along with the characteristic IR absorption bands and the mass spectrometry fragmentation pattern, serve as a valuable reference for the structural confirmation and purity assessment of this compound in research and development settings. While experimental spectra are the gold standard for confirmation, the data and interpretations presented here offer a robust framework for the spectroscopic analysis of **disulfide, bis(2-bromoethyl)**.

References

- PubChem. **Disulfide, bis(2-bromoethyl)**. National Center for Biotechnology Information. [\[Link\]](#)^[1]

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Sources

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- To cite this document: BenchChem. ["Spectroscopic data (NMR, IR, Mass Spec) for Disulfide, bis(2-bromoethyl)"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268364/docs#spectroscopic-data-nmr-ir-mass-spec-for-disulfide-bis-2-bromoethyl\]](https://www.benchchem.com/product/b1268364/docs#spectroscopic-data-nmr-ir-mass-spec-for-disulfide-bis-2-bromoethyl)

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